

Essential Safety and Handling Guide for Aladorian (ARM036)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aladorian

Cat. No.: B110129

[Get Quote](#)

For Research Use Only. Not for human or veterinary use.

This document provides essential safety and logistical information for handling **Aladorian** (also known as ARM036) in a laboratory setting. **Aladorian** is a benzothiazepine derivative and a ryanodine receptor (RyR2) blocker used in research, particularly in studies of heart failure and catecholaminergic polymorphic ventricular tachycardia.^{[1][2][3]} Due to the absence of a publicly available Safety Data Sheet (SDS) for **Aladorian**, this guide synthesizes information from chemical suppliers and infers potential hazards based on the SDS for Diltiazem, a structurally related benzothiazepine.^{[1][2][3]}

Probable Hazard Profile and Precautionary Measures

While specific toxicity data for **Aladorian** is not available, related benzothiazepine compounds like Diltiazem are classified as harmful if swallowed and are suspected of damaging fertility or the unborn child.^{[1][2][3]} Therefore, it is prudent to handle **Aladorian** with a high degree of caution.

Assumed Hazards:

- Acute Oral Toxicity: Harmful if ingested.
- Reproductive Toxicity: May be a suspected reproductive toxin.

- Eye Irritation: May cause serious eye irritation.
- Skin Irritation: May cause skin irritation upon prolonged contact.
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.

All personnel must be thoroughly trained in the handling of potent research compounds before working with **Aladorian**. Always work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid form or preparing stock solutions.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to ensure personal safety. The following table outlines the recommended PPE for various tasks involving **Aladorian**.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Handling Solid Aladorian	Chemical safety goggles with side shields or a face shield.	Nitrile or neoprene gloves (double-gloving recommended).	Fully buttoned lab coat.	N95/P100 respirator or use of a chemical fume hood.
Preparing Stock and Working Solutions	Chemical safety goggles with side shields.	Nitrile or neoprene gloves.	Fully buttoned lab coat.	Work within a certified chemical fume hood.
In Vitro / In Vivo Experiments	Standard safety glasses with side shields.	Nitrile or neoprene gloves.	Fully buttoned lab coat.	Not generally required if solutions are handled with care.
Spill Cleanup	Chemical safety goggles and face shield.	Heavy-duty nitrile or neoprene gloves.	Chemical-resistant apron or coveralls over a lab coat.	N95/P100 respirator for powders; organic vapor cartridge for solutions.

Physical and Chemical Properties

The following table summarizes the known properties of **Aladorian** based on information from various chemical suppliers.

Property	Value	Source
Chemical Name	2-(7-methoxy-3,5-dihydro-2H-1,4-benzothiazepin-4-yl)-2-oxoacetic acid	PubChem
Synonyms	ARM036, S-36, S-44121-1	InvivoChem, GlpBio
Molecular Formula	C ₁₂ H ₁₃ NO ₄ S	InvivoChem
Molecular Weight	267.30 g/mol	InvivoChem
Appearance	Solid powder	BOC Sciences
Solubility	Soluble in DMSO	BOC Sciences
Storage (Solid)	-20°C for up to 3 years; 4°C for up to 2 years	InvivoChem
Storage (In Solution)	-80°C for up to 6 months; -20°C for up to 1 month	InvivoChem

Experimental Protocols

Safe Preparation of a 10 mM Stock Solution of Aladorian in DMSO

This protocol outlines the steps for safely preparing a stock solution of **Aladorian**. All steps involving the handling of solid **Aladorian** or the concentrated stock solution must be performed in a certified chemical fume hood.

Materials:

- **Aladorian** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance
- Chemical-resistant weigh paper or boat
- Appropriate volumetric flask (e.g., 1 mL, 5 mL)
- Calibrated micropipettes
- Vortex mixer
- Amber glass vials or cryovials for storage
- Appropriate PPE (see table above)

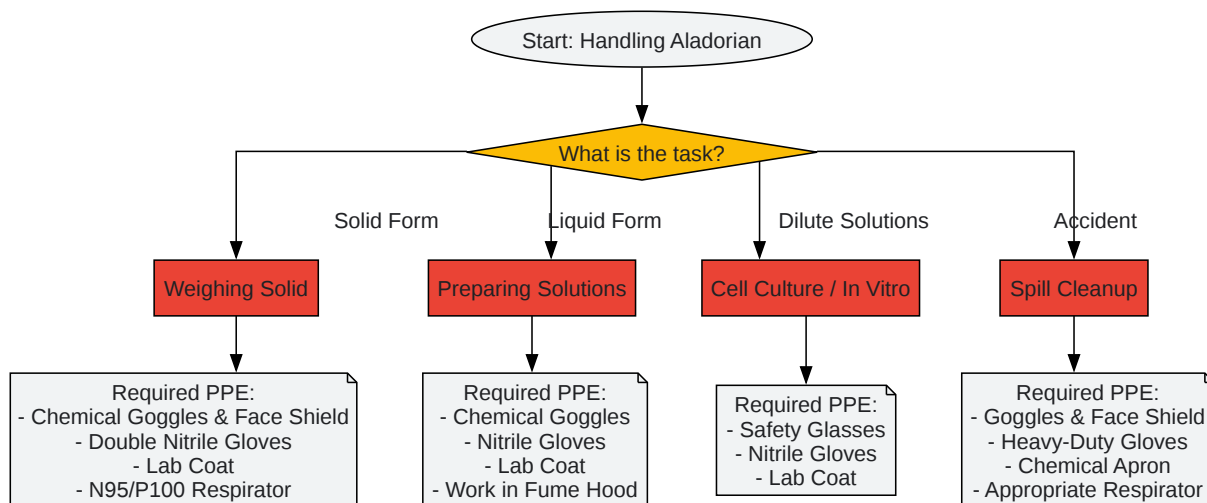
Procedure:

- Pre-Work Preparations:
 - Don all required PPE: lab coat, chemical safety goggles, and double nitrile gloves.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Prepare a designated waste container for **Aladorian**-contaminated materials.
- Weighing **Aladorian**:
 - Tare the analytical balance with a clean weigh boat.
 - Carefully weigh the desired amount of **Aladorian** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.673 mg of **Aladorian** (Molecular Weight = 267.3 g/mol).
 - Record the exact weight.
- Solubilization:
 - Carefully transfer the weighed **Aladorian** powder into the appropriate volumetric flask.
 - Using a calibrated micropipette, add approximately half the final volume of DMSO to the flask.

- Gently swirl the flask or vortex at a low speed until the solid is completely dissolved. A brief warming in a 37°C water bath may aid dissolution.
- Once dissolved, add DMSO to the final desired volume.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in amber glass or cryovials to minimize freeze-thaw cycles.
 - Clearly label each vial with the compound name, concentration, solvent, date of preparation, and your initials.
 - Store the aliquots at -20°C or -80°C as per the storage guidelines.
- Decontamination and Waste Disposal:
 - Wipe down the balance, spatula, and work surface in the fume hood with a suitable decontaminating solution (e.g., 70% ethanol).
 - Dispose of all contaminated materials (weigh boat, pipette tips, gloves) in the designated hazardous chemical waste container.

Visualized Workflows

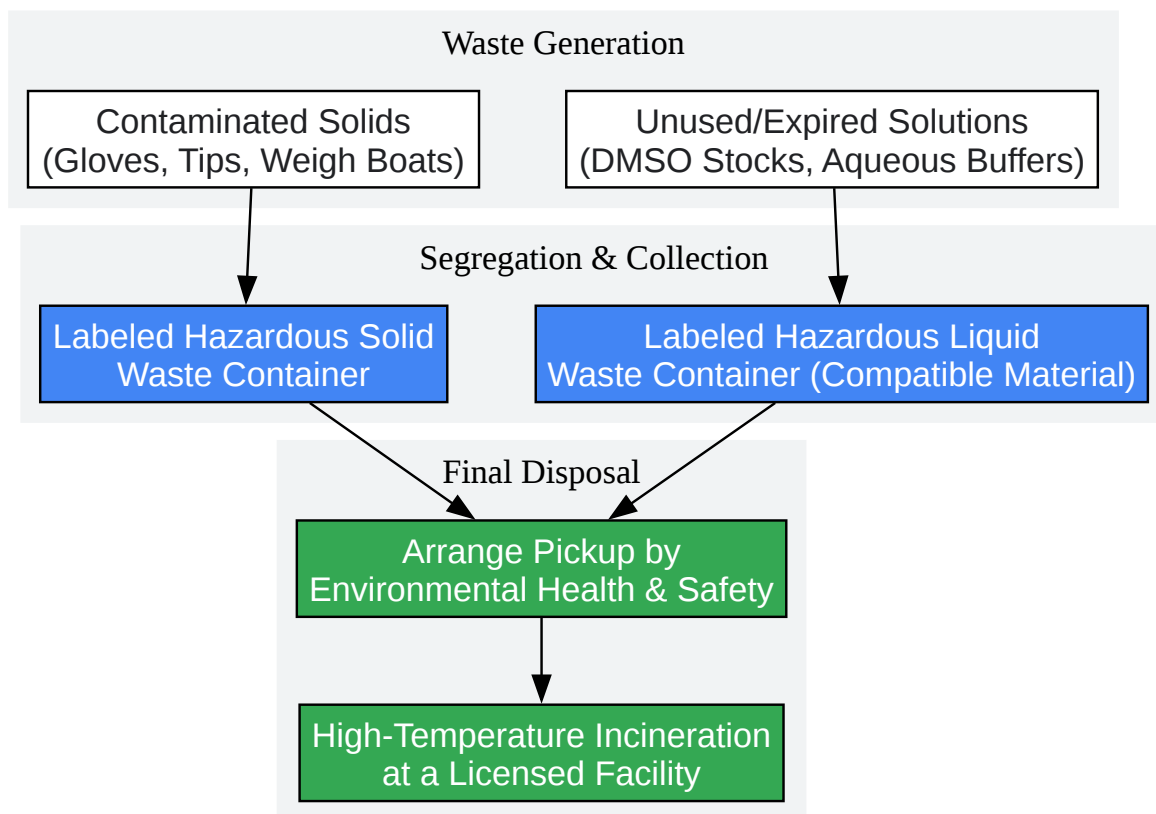
PPE Selection Workflow for Handling Aladorian



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting appropriate PPE when working with **Aladorian**.

Aladorian Waste Disposal Plan



[Click to download full resolution via product page](#)

Caption: Step-by-step process for the safe disposal of **Aladorian** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. carlroth.com [carlroth.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]

- To cite this document: BenchChem. [Essential Safety and Handling Guide for Aladorian (ARM036)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110129#personal-protective-equipment-for-handling-aladorian]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com